

Application Notes and Protocols: Preparation of Vinyl-L-NIO Hydrochloride Stock Solution

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Compound of Interest

Compound Name: Vinyl-L-NIO hydrochloride

Cat. No.: B560373

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **Vinyl-L-NIO hydrochloride**, a potent and selective inhibitor of neuronal nitric oxide synthase (nNOS).

Introduction

Vinyl-L-NIO hydrochloride is a valuable research tool for investigating the physiological and pathological roles of nitric oxide (NO) synthesized by nNOS.^{[1][2]} It acts as a mechanism-based inactivator of nNOS, exhibiting significantly higher selectivity for nNOS over endothelial (eNOS) and inducible (iNOS) isoforms.^{[3][4]} Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results.

Physicochemical Properties

A summary of the key physicochemical properties of **Vinyl-L-NIO hydrochloride** is presented in Table 1.

Property	Value	Reference
CAS Number	728944-69-2	[2] [3] [5]
Molecular Formula	C ₉ H ₁₇ N ₃ O ₂ • HCl	[3] [5]
Molecular Weight	235.7 g/mol	[3] [5]
Purity	≥95%	[3] [5]
Formulation	A film	[3]

Solubility Data

The solubility of **Vinyl-L-NIO hydrochloride** in various common laboratory solvents is crucial for the preparation of stock solutions. This data is summarized in Table 2.

Solvent	Solubility
DMF	60 mg/mL
DMSO	50 mg/mL
Ethanol	30 mg/mL
PBS (pH 7.2)	10 mg/mL

(Data sourced from Cayman Chemical product information)[\[3\]](#)

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Vinyl-L-NIO hydrochloride** in dimethyl sulfoxide (DMSO).

Materials:

- **Vinyl-L-NIO hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile, conical-bottom polypropylene or glass vial
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile, filtered pipette tips

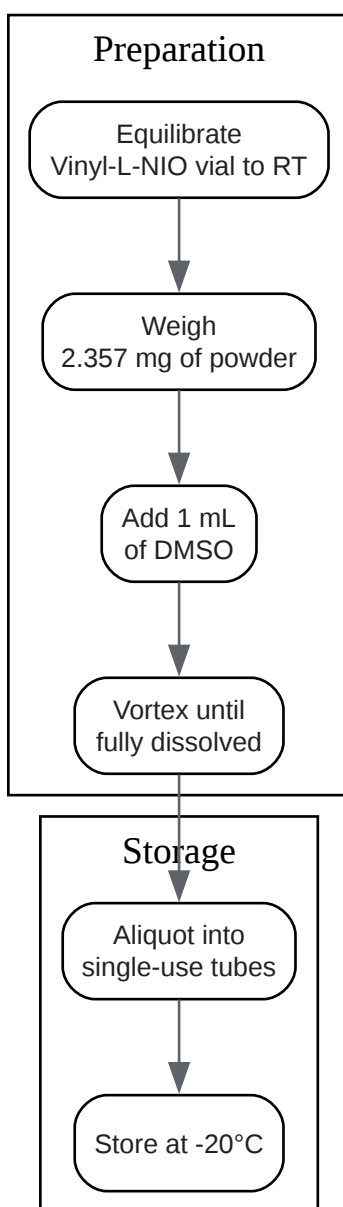
Procedure:

- **Equilibration:** Allow the vial of **Vinyl-L-NIO hydrochloride** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Tare a sterile vial on a calibrated analytical balance. Carefully weigh the desired amount of **Vinyl-L-NIO hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.357 mg of the compound (Molecular Weight = 235.7 g/mol).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed powder. For a 10 mM solution using 2.357 mg of powder, add 1 mL of DMSO.
- **Dissolution:** Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particulates. Gentle warming (e.g., in a 37°C water bath for a few minutes) may aid in dissolution, but avoid excessive heat.
- **Aliquoting and Storage:** For convenience and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C. When stored properly, the stock solution is stable for at least four years.[3]

Visualization of Experimental Workflow and Mechanism of Action

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the key steps in the preparation of a **Vinyl-L-NIO hydrochloride** stock solution.

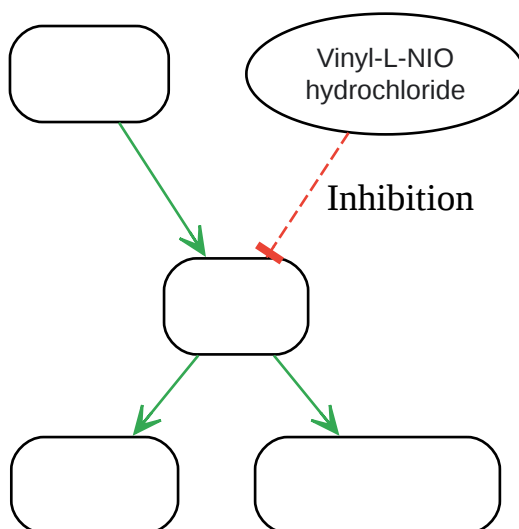


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Caption: Workflow for preparing a 10 mM **Vinyl-L-NIO hydrochloride** stock solution.

Signaling Pathway Inhibition by Vinyl-L-NIO

Vinyl-L-NIO hydrochloride selectively inhibits neuronal nitric oxide synthase (nNOS), thereby blocking the conversion of L-arginine to L-citrulline and nitric oxide (NO).



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